

Physical and chemical properties of Albendazole sulfoxide-D3

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Compound of Interest

Compound Name: *Albendazole sulfoxide-D3*

Cat. No.: *B602568*

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Technical Guide: Albendazole Sulfoxide-D3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Albendazole Sulfoxide-D3**, a deuterated isotopologue of Albendazole's primary active metabolite. This document is intended for use by researchers, scientists, and professionals in drug development and related fields.

Core Physical and Chemical Properties

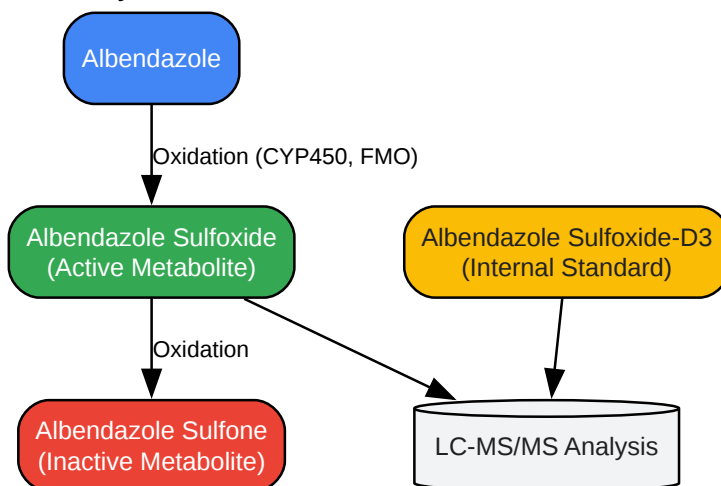
Albendazole Sulfoxide-D3 serves as an ideal internal standard for mass spectrometry-based bioanalytical methods, owing to its chemical similarity to the analyte and its distinct mass.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ D ₃ N ₃ O ₃ S	[1][2]
Molecular Weight	284.35 g/mol	[1][2][3]
CAS Number	1448346-38-0	[1][2][3]
Appearance	Solid	[4]
Solubility	Soluble in DMSO (≥ 25 mg/mL)	[1][2][5]
Storage Conditions	Store at -20°C	[1][2]

Metabolic Pathway and Bioanalytical Application

Albendazole is a broad-spectrum anthelmintic that undergoes extensive metabolism in vivo. The primary metabolic pathway involves the oxidation of the sulfide to the pharmacologically active sulfoxide, which is then further oxidized to the inactive sulfone. **Albendazole Sulfoxide-D3** is utilized as an internal standard to accurately quantify the active metabolite in biological matrices.

Metabolic Pathway of Albendazole and Role of Albendazole Sulfoxide-D3



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Metabolism of Albendazole and use of its deuterated analog.

Experimental Protocols

Synthesis of Albendazole Sulfoxide

A general method for the synthesis of Albendazole Sulfoxide involves the controlled oxidation of Albendazole. This process can be adapted for the synthesis of the deuterated analog.

- Dissolution: Dissolve Albendazole in glacial acetic acid with stirring.[6]
- Oxidation: Slowly add a controlled amount of an oxidizing agent, such as 30% hydrogen peroxide, to the solution.[6] The reaction is typically carried out at a low temperature to prevent over-oxidation to the sulfone.[7]
- Neutralization: After the reaction is complete, neutralize the mixture with a base, for instance, a 1 mol·L⁻¹ sodium hydroxide solution, to a pH of approximately 6.0.[6]
- Isolation: The crude product precipitates and is collected by filtration.[6]
- Purification: The crude Albendazole Sulfoxide is then purified by recrystallization to achieve high purity.[6]

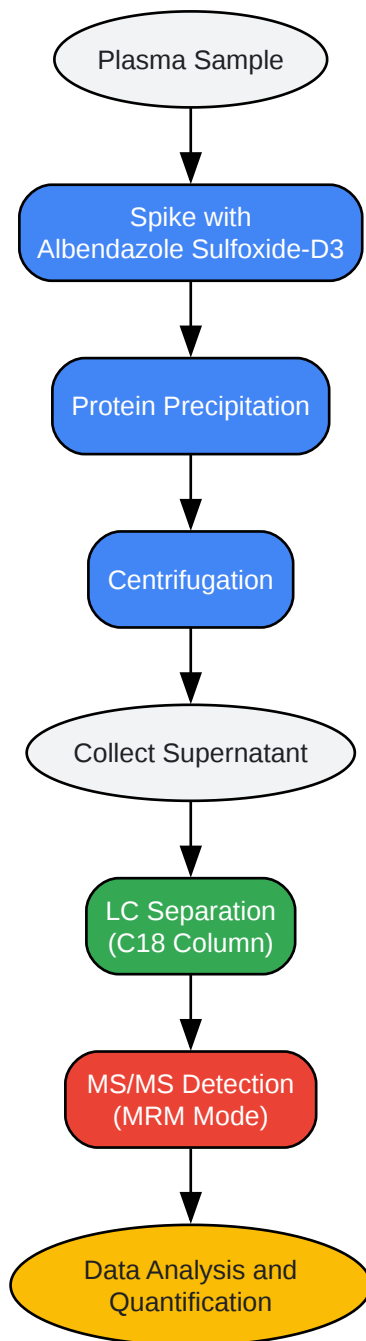
Bioanalytical Quantification of Albendazole Sulfoxide in Plasma using LC-MS/MS

Albendazole Sulfoxide-D3 is commonly used as an internal standard for the quantification of Albendazole Sulfoxide in biological samples like human plasma.

- Sample Preparation:
 - Thaw plasma samples at room temperature.
 - Spike a known volume of plasma (e.g., 100 µL) with a working solution of **Albendazole Sulfoxide-D3**.[8]
 - Perform protein precipitation by adding a solvent like acetonitrile.

- Vortex and centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant for analysis.
- Chromatographic Separation:
 - Utilize a C18 reverse-phase column for separation.[8][9]
 - Employ a mobile phase consisting of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., ammonium acetate).[8][9]
 - Use a gradient or isocratic elution at a defined flow rate to separate the analyte from other plasma components.
- Mass Spectrometric Detection:
 - Use a tandem mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.[9]
 - Monitor the specific precursor-to-product ion transitions for both Albendazole Sulfoxide and **Albendazole Sulfoxide-D3** in Multiple Reaction Monitoring (MRM) mode.

Experimental Workflow for Bioanalysis of Albendazole Sulfoxide



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Workflow for quantifying Albendazole Sulfoxide in plasma.

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